

# Application Note: Preparation of Balofloxacin Dihydrate Stock Solutions in DMSO

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## Compound of Interest

Compound Name: *Balofloxacin dihydrate*

Cat. No.: *B023738*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Balofloxacin is a fluoroquinolone antibiotic with broad-spectrum activity against Gram-positive and Gram-negative bacteria. For in vitro research and drug development applications, it is essential to prepare accurate and stable stock solutions. Dimethyl sulfoxide (DMSO) is a common aprotic solvent used for this purpose due to its ability to dissolve a wide range of organic molecules. This document provides a detailed protocol for the preparation, handling, and storage of **Balofloxacin dihydrate** stock solutions in DMSO.

## Compound Data and Solubility

Summarized below are the key physical and chemical properties of **Balofloxacin dihydrate**. Adherence to the solubility limits is crucial for preparing homogeneous stock solutions. It is recommended to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound<sup>[1]</sup>.

Property	Value	Reference
Chemical Name	1-cyclopropyl-6-fluoro-8-methoxy-7-(3-(methylamino)piperidin-1-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid dihydrate	[2]
Molecular Formula	C <sub>20</sub> H <sub>28</sub> FN <sub>3</sub> O <sub>6</sub>	[1][2]
Molecular Weight	425.45 g/mol	[1][3][4]
CAS Number	151060-21-8	[1][2][3]
Appearance	White to light yellow crystalline powder	[5]
Solubility in DMSO	≥ 2 mg/mL (4.7 mM)	[1]
Purity	>98% (batch-specific)	[2]

## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare 1 mL of a 10 mM **Balofloxacin dihydrate** stock solution in DMSO. Adjust calculations accordingly for different desired concentrations or volumes.

### 2.1. Materials and Equipment

- **Balofloxacin dihydrate** powder (CAS: 151060-21-8)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and appropriate sterile tips

- Vortex mixer
- Optional: Water bath or sonicator

## 2.2. Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **Balofloxacin dihydrate** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Avoid direct contact.

## 2.3. Calculation

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

- Example for 1 mL of 10 mM stock solution:
  - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 425.45 \text{ g/mol} / 1000$
  - $\text{Mass (mg)} = 4.25 \text{ mg}$

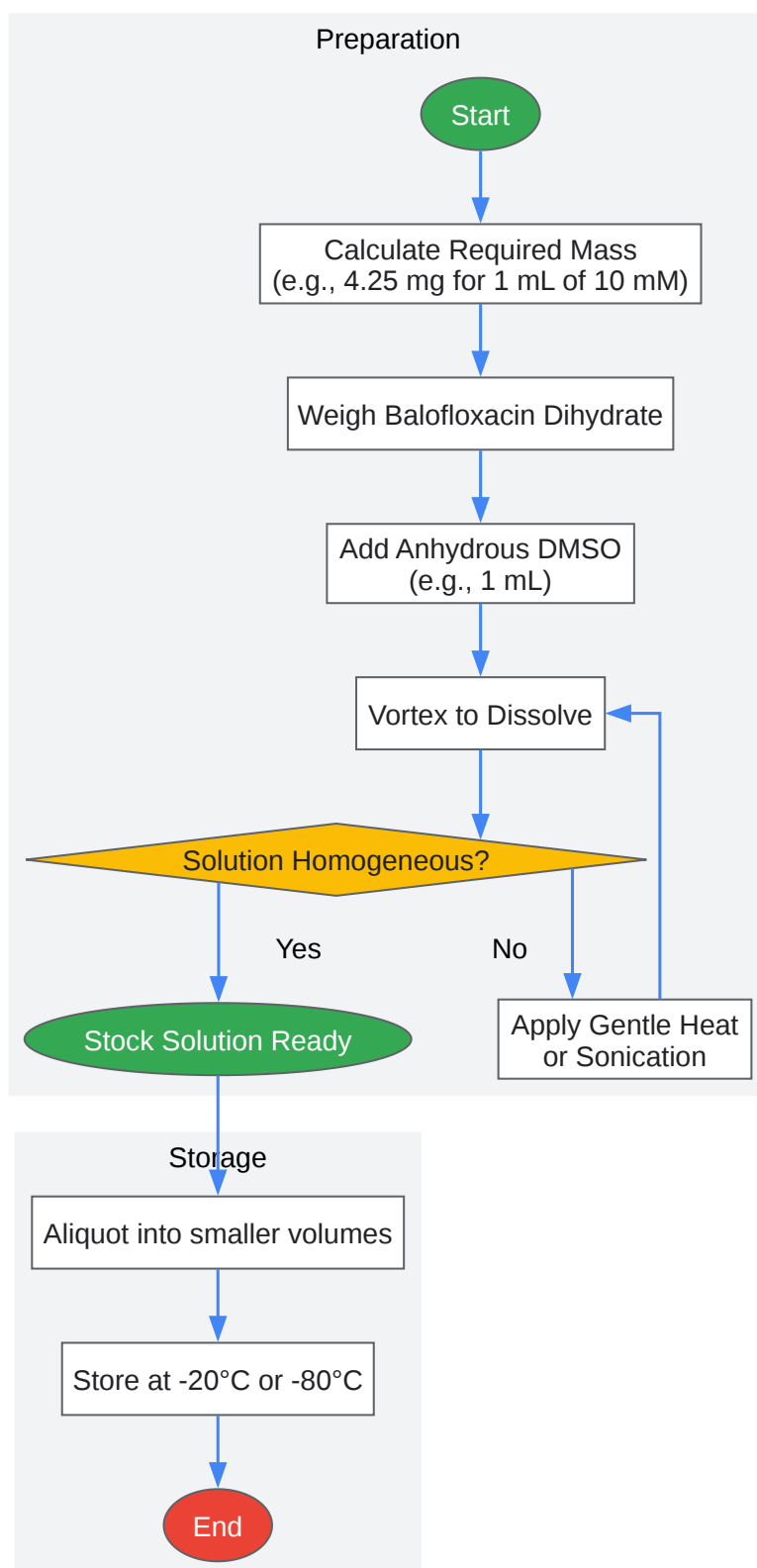
## 2.4. Step-by-Step Procedure

- Weighing: Accurately weigh 4.25 mg of **Balofloxacin dihydrate** powder using an analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolution: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.

- Solubilization Assistance (if needed): If the compound does not fully dissolve, gentle warming in a water bath (up to 45°C) or brief sonication can be used to aid dissolution[3]. Visually inspect the solution to ensure no particulates are present.
- Storage: Once fully dissolved, the stock solution is ready for use or storage.

## Workflow Diagram

The following diagram illustrates the logical flow for preparing the **Balofloxacin dihydrate** stock solution.



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Caption: Workflow for preparing **Balofloxacin dihydrate** stock solution in DMSO.

## Stability and Storage

Proper storage is critical to maintain the stability and efficacy of the **Balofloxacin dihydrate** stock solution. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes[1][3].

Storage Temperature	Shelf Life	Reference
-20°C	Up to 1 year	[1][6]
-80°C	Up to 2 years	[1][6]
4°C (Short-term)	Up to 1 week (for frequent use)	[3]

Store all aliquots in a dry, dark environment. Before use, thaw the required aliquot at room temperature and ensure it is completely dissolved before adding to experimental media.

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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Balofloxacin Dihydrate | TargetMol [targetmol.com]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. CN101627999B - Balofloxacin composition, preparation method thereof and synthesis method of material medicament - Google Patents [patents.google.com]
- 6. medchemexpress.com [medchemexpress.com]
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